

5-Acetylthiophene-2-carboxylic acid CAS number 4066-41-5.

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-Acetylthiophene-2-carboxylic acid

Cat. No.: B121105

[Get Quote](#)

An In-depth Technical Guide to **5-Acetylthiophene-2-carboxylic acid** (CAS: 4066-41-5)

Overview

5-Acetylthiophene-2-carboxylic acid, also known as 5-Acetyl-2-thenoic acid, is a disubstituted thiophene derivative.[1][2] It serves as a crucial building block and intermediate in organic synthesis.[3] Its unique chemical structure, featuring both a carboxylic acid and a ketone functional group on a thiophene ring, makes it a versatile reagent for creating more complex molecules.[3] This compound is particularly valuable in the development of pharmaceuticals, agrochemicals, and advanced materials.[3][4] This guide provides a comprehensive overview of its properties, synthesis, applications, and analytical characterization for researchers and professionals in drug development.

Physicochemical Properties

5-Acetylthiophene-2-carboxylic acid is typically an off-white to light yellow crystalline powder at room temperature.[3][4][5] It is stable under normal storage conditions, though it should be stored in a cool, dry place away from direct sunlight and moisture.[4][6]

Property	Value	Source(s)
CAS Number	4066-41-5	[1][2][3]
Molecular Formula	C ₇ H ₆ O ₃ S	[3][4][7][8]
Molecular Weight	170.19 g/mol	[3][6][7]
Appearance	Off-white to pale yellow crystalline powder	[3][4]
Melting Point	138 - 213 °C (Varies significantly by source and purity)	[1][3][4]
209.0 to 213.0 °C	[1]	
208-212 °C	[3]	
163-167 °C	[4]	
138 - 142 °C	[4]	
Solubility	Poorly soluble in water.	[4][6]
Soluble in organic solvents such as dichloromethane, chloroform, ethanol, and acetone.	[4][5][6][9]	
Purity	Typically ≥98% (HPLC/GC)	[1][3][4]
IUPAC Name	5-acetylthiophene-2-carboxylic acid	[7]
SMILES	CC(=O)C1=CC=C(S1)C(=O)O	[7][10]

Synthesis Protocols

Several methods have been established for the synthesis of **5-Acetylthiophene-2-carboxylic acid**. The choice of method may depend on the available starting materials and desired scale.

Method 1: Oxidation of 5-Acetyl-2-thienylacetic acid

This method involves the selective oxidation of the methylene group in 5-acetyl-2-thienylacetic acid. It is noted for producing high yields and is useful as a pathway to creating intermediates for therapeutic agents.[\[11\]](#)

- Experimental Protocol:
 - Preparation of Oxidizing Agent: Add chromic anhydride (CrO_3) portionwise to cooled pyridine (0–5 °C). An orange complex will precipitate.[\[11\]](#)
 - Reaction: Add 5-acetyl-2-thienylacetic acid to the chromic anhydride-pyridine complex.[\[11\]](#)
 - Incubation: Stir the reaction mixture at room temperature overnight.[\[11\]](#)
 - Work-up: Acidify the mixture with concentrated hydrochloric acid and extract the product with ether.[\[11\]](#)
 - Purification: Wash the ether layer with water, dry it, and evaporate the solvent. The crude product can be further purified by recrystallization from water to yield **5-Acetylthiophene-2-carboxylic acid**.[\[11\]](#)

Method 2: Synthesis from Thiophene

A common laboratory-scale synthesis involves a two-step process starting from thiophene.[\[5\]](#)
[\[12\]](#)

- Experimental Protocol:
 - Acetylation: React thiophene with acetyl chloride in an acetylation reaction (e.g., Friedel-Crafts acylation) to introduce the acetyl group, forming 5-acetylthiophene.[\[5\]](#)[\[12\]](#)
 - Oxidation: Oxidize the intermediate product, 5-acetylthiophene, to introduce the carboxylic acid group at the 2-position. This step requires careful control of reaction conditions to achieve the desired product.[\[5\]](#)[\[12\]](#)

A generalized workflow for the synthesis and characterization of the compound is depicted below.

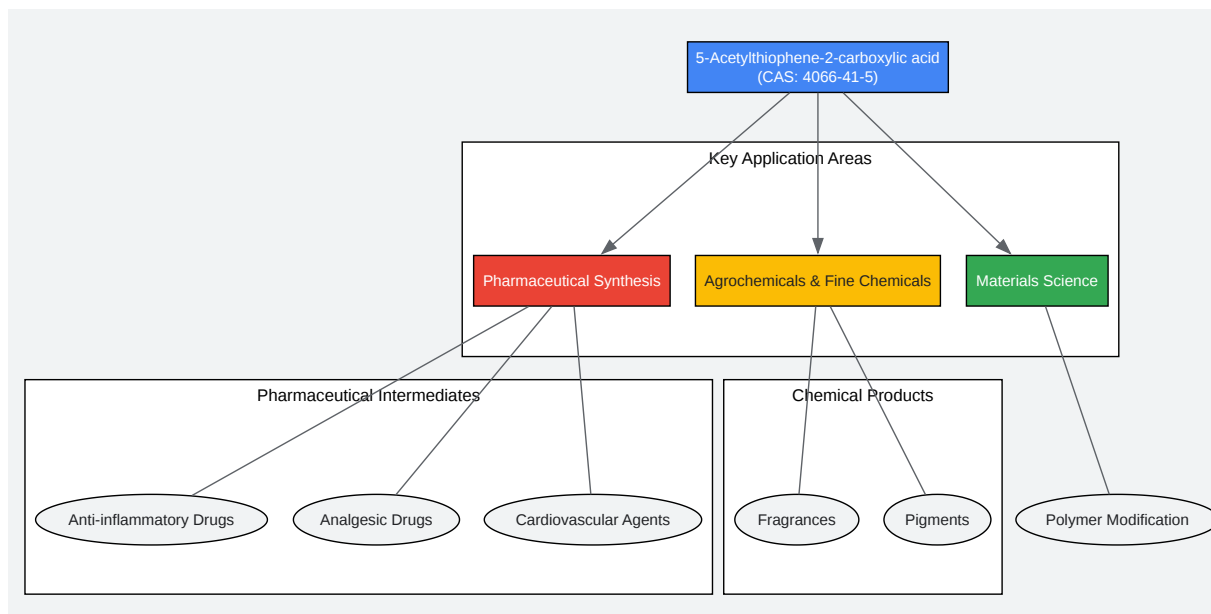
Caption: General experimental workflow from synthesis to final product analysis.

Applications in Research and Development

5-Acetylthiophene-2-carboxylic acid is a key intermediate in several industrial and research fields.

- **Pharmaceutical Development:** It serves as a fundamental building block in the synthesis of various pharmaceuticals.^[3] Its structure is incorporated into molecules designed as anti-inflammatory and analgesic drugs.^[3] It is also cited as a useful intermediate for producing therapeutic agents for heart diseases.^[11]
- **Organic Synthesis:** The compound's dual functional groups allow it to participate in a wide range of chemical reactions, such as acylation and condensation, making it a valuable precursor for complex organic molecules.^[3]
- **Agrochemicals and Fine Chemicals:** It is used in the production of agrochemicals and other fine chemicals, including unique fragrances and stable, brightly colored pigments.^{[3][4]}
- **Materials Science:** The molecule can be integrated into polymer structures through chemical modification to impart novel properties to materials.^{[4][5]}

The logical relationship of its applications is illustrated in the diagram below.



[Click to download full resolution via product page](#)

Caption: Core application pathways for **5-Acetylthiophene-2-carboxylic acid**.

Analytical Characterization

Standard analytical techniques are used to confirm the structure and assess the purity of **5-Acetylthiophene-2-carboxylic acid**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR and ^{13}C NMR are used to confirm the chemical structure, ensuring the correct placement of the acetyl and carboxylic acid groups on the thiophene ring.
- Infrared (IR) Spectroscopy: IR spectroscopy is employed to identify the characteristic functional groups present in the molecule, such as the carbonyl ($\text{C}=\text{O}$) stretches from the ketone and carboxylic acid, and the O-H stretch of the carboxylic acid.[7]

- High-Performance Liquid Chromatography (HPLC): HPLC is a standard method for determining the purity of the compound, often reported to be above 98%.^[3]
- Mass Spectrometry (MS): Techniques like GC-MS can be used to determine the molecular weight and fragmentation pattern, further confirming the compound's identity.^[7]

Safety and Handling

According to GHS classifications, **5-Acetylthiophene-2-carboxylic acid** is considered an irritant.

- Hazards: Causes skin irritation (H315) and serious eye irritation (H319).^[7] It may also cause respiratory irritation (H335).^[7]
- Precautions: Standard laboratory safety protocols should be followed. This includes working in a well-ventilated area, wearing appropriate personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat.^[5] Avoid inhaling dust and prevent contact with skin and eyes.^[5] In case of contact, rinse the affected area immediately with plenty of water.^[5]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. 5-Acetylthiophene-2-carboxylic Acid | 4066-41-5 | TCI AMERICA [tcichemicals.com]
2. CAS 4066-41-5 | 6H29-1-X1 | MDL MFCD00055512 | 5-Acetylthiophene-2-carboxylic acid | SynQuest Laboratories [synquestlabs.com]
3. chemimpex.com [chemimpex.com]
4. 5-Acetylthiophene-2-Carboxylic Acid 98% | Product Details, Applications, Safety Data & Reliable Supplier in China [quinoline-thiophene.com]
5. chembk.com [chembk.com]
6. 5-Acetylthiophene-2-Carboxylic Acid 98% Supplier & Manufacturer in China | High Purity CAS 53660-77-4 | Quality Assurance & Fast Delivery [chemheterocycles.com]

- 7. 5-Acetylthiophene-2-carboxylic acid | C₇H₆O₃S | CID 3742727 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. 5-Acetylthiophene-2-carboxylic Acid 98.0+%, TCI America™ | Fisher Scientific [fishersci.ca]
- 9. 5-Acetylthiophene-2-carboxylic acid | 4066-41-5 [chemicalbook.com]
- 10. 4066-41-5|5-Acetylthiophene-2-carboxylic acid|BLD Pharm [bldpharm.com]
- 11. US4130566A - Process for producing 5-carboxy-2-acetylthiophene - Google Patents [patents.google.com]
- 12. chembk.com [chembk.com]
- To cite this document: BenchChem. [5-Acetylthiophene-2-carboxylic acid CAS number 4066-41-5.]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b121105#5-acetylthiophene-2-carboxylic-acid-cas-number-4066-41-5]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com